

"Antimicrobial agent-33" chemical structure and properties

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Compound of Interest

Compound Name: Antimicrobial agent-33

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In-Depth Technical Guide: Antimicrobial Agent-33

An extensive review of the chemical structure, properties, and biological activities of (5Z)-5-[(2,4-dichlorophenyl)methylidene]-1,3-thiazolidine-2,4-dione.

Introduction

Antimicrobial agent-33, identified by the CAS Number 51244-45-2 and also known as NSC 31150, is a synthetic compound belonging to the thiazolidinedione class of molecules. Thiazolidinediones are a well-established group of heterocyclic compounds with a five-membered ring containing sulfur and nitrogen atoms. While initially investigated for their applications in other therapeutic areas, derivatives of this scaffold have demonstrated promising antimicrobial properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and antimicrobial activity of **Antimicrobial Agent-33**, intended for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

The definitive chemical structure of **Antimicrobial Agent-33** is (5Z)-5-[(2,4-dichlorophenyl)methylidene]-1,3-thiazolidine-2,4-dione. This structure has been confirmed through spectroscopic data and is consistent with its molecular formula and weight.

Chemical Structure:

Caption: Chemical structure of **Antimicrobial Agent-33**.

Physicochemical Properties

A summary of the key physicochemical properties of **Antimicrobial Agent-33** is presented in the table below. These properties are crucial for its formulation and delivery as a potential therapeutic agent.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₅ Cl ₂ NO ₂ S	[1]
Molecular Weight	274.12 g/mol	[1]
CAS Number	51244-45-2	[1]
Appearance	Solid	
Melting Point	203°C	[2]
XLogP3	3.5	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	3	

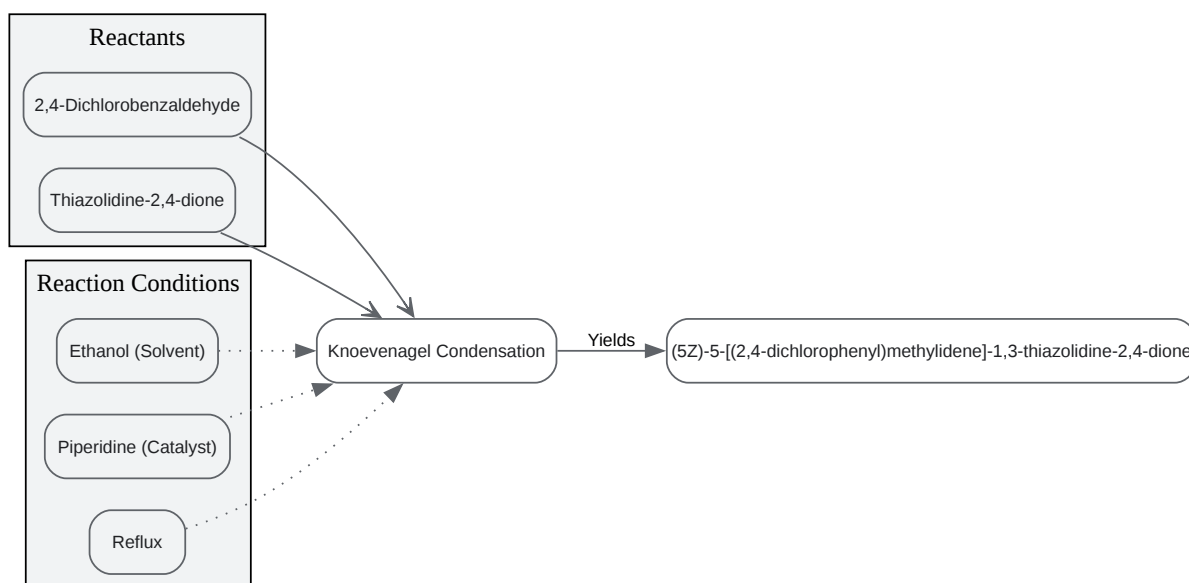
Synthesis

Antimicrobial Agent-33 is synthesized via a Knoevenagel condensation reaction. This well-established method in organic chemistry involves the reaction of an active methylene compound (in this case, thiazolidine-2,4-dione) with an aldehyde or ketone (2,4-dichlorobenzaldehyde).

Experimental Protocol: Synthesis of (5Z)-5-[(2,4-dichlorophenyl)methylidene]-1,3-thiazolidine-2,4-dione

A general and efficient protocol for the synthesis of 5-arylidene-thiazolidine-2,4-diones is as follows:

- **Reactant Preparation:** A mixture of thiazolidine-2,4-dione (1 equivalent) and 2,4-dichlorobenzaldehyde (1 equivalent) is prepared.
- **Solvent and Catalyst:** The reactants are dissolved in a suitable solvent, such as ethanol. A catalytic amount of a base, like piperidine, is added to the mixture.
- **Reaction Conditions:** The reaction mixture is heated under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration. The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure 5-((2,4-Dichlorophenyl)methylene)thiazolidine-2,4-dione.^[2]



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Caption: Synthesis workflow of **Antimicrobial Agent-33**.

Antimicrobial Properties

Antimicrobial Agent-33 has demonstrated notable activity, particularly against Gram-positive bacteria. The available data on its minimum inhibitory concentrations (MICs) are summarized below.

Antimicrobial Spectrum

Microorganism	Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	ATCC 29213	2	[2]
Staphylococcus epidermidis	ATCC 12228	4	[2]
Bacillus subtilis	ATCC 6633	8	[2]
Enterococcus faecalis	ATCC 29212	16	[2]

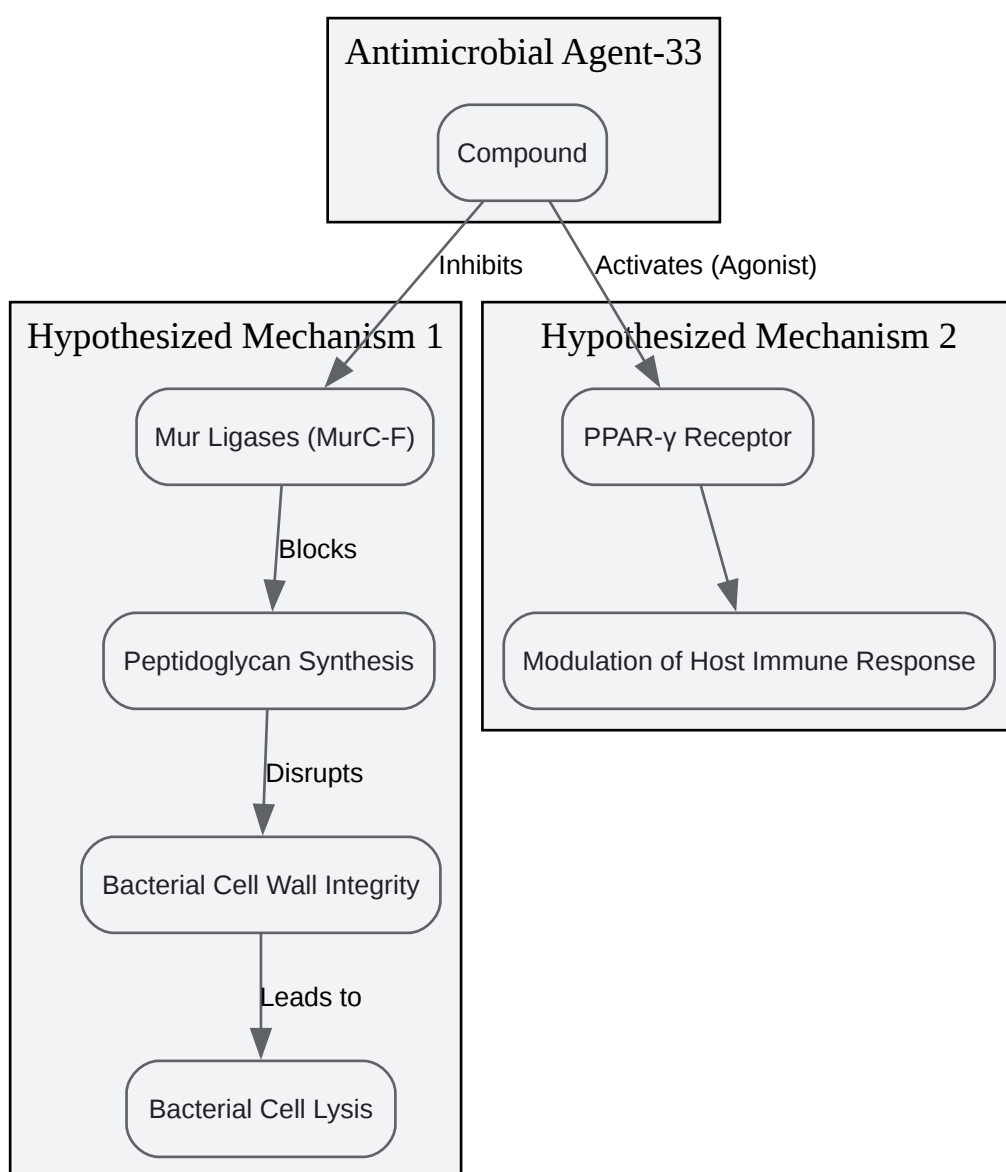
Further research is required to fully elucidate the antimicrobial spectrum of this compound, including its efficacy against a broader range of Gram-negative bacteria and fungal pathogens.

Mechanism of Action

The precise mechanism of antimicrobial action for 5-((2,4-Dichlorophenyl)methylene)thiazolidine-2,4-dione has not been definitively established. However, based on the known activities of the thiazolidinedione class of compounds, two primary potential mechanisms can be hypothesized:

- **Inhibition of Mur Ligases:** Thiazolidinediones have been reported to inhibit cytoplasmic Mur ligases (MurC-MurF).[3] These enzymes are essential for the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall. Inhibition of these enzymes would disrupt cell wall synthesis, leading to bacterial cell death.

- Peroxisome Proliferator-Activated Receptor gamma (PPAR- γ) Agonism: Some thiazolidinediones are known to be agonists of PPAR- γ , a nuclear receptor involved in the regulation of various metabolic and inflammatory pathways.[4][5] While primarily associated with antidiabetic effects, modulation of host PPAR- γ signaling could indirectly influence the host's response to infection. However, a direct antimicrobial effect through this pathway is less likely.



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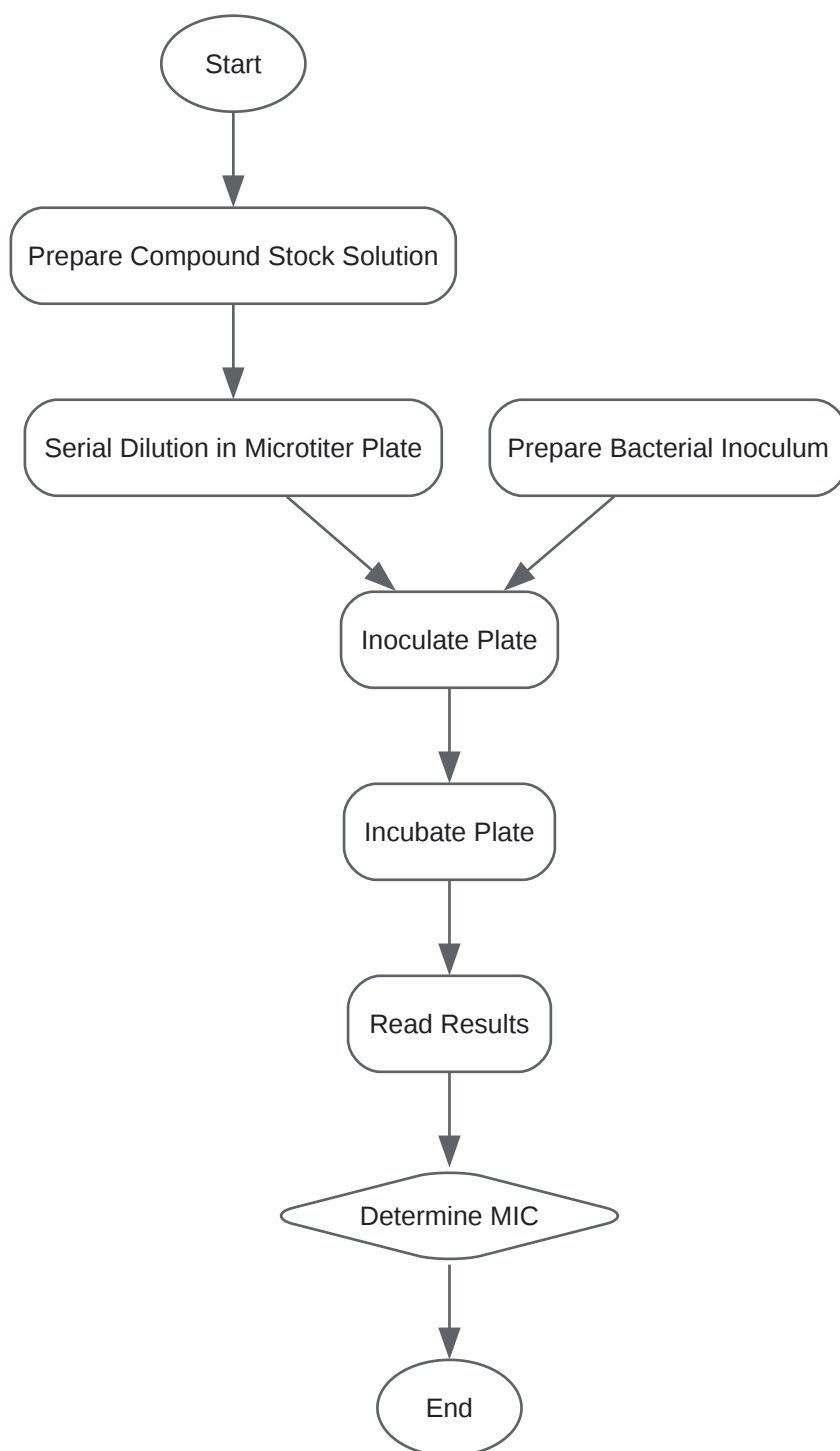
Caption: Hypothesized mechanisms of action for **Antimicrobial Agent-33**.

Experimental Protocols: Antimicrobial Susceptibility Testing

A standard method for determining the antimicrobial activity of a compound is the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Protocol: Broth Microdilution MIC Assay

- **Preparation of Stock Solution:** Prepare a stock solution of **Antimicrobial Agent-33** in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- **Preparation of Microtiter Plates:** In a 96-well microtiter plate, perform serial two-fold dilutions of the compound in a suitable bacterial growth medium (e.g., Mueller-Hinton Broth).
- **Bacterial Inoculum Preparation:** Prepare a standardized inoculum of the test microorganism to a concentration of approximately 5×10^5 CFU/mL.
- **Inoculation:** Inoculate each well of the microtiter plate with the bacterial suspension. Include positive (no compound) and negative (no bacteria) control wells.
- **Incubation:** Incubate the plates at the optimal temperature for the growth of the microorganism (e.g., 37°C for most bacteria) for 18-24 hours.
- **Determination of MIC:** The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth of the microorganism.



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Caption: Workflow for MIC determination by broth microdilution.

Conclusion

Antimicrobial Agent-33, (5Z)-5-[(2,4-dichlorophenyl)methylidene]-1,3-thiazolidine-2,4-dione, is a promising antimicrobial compound with significant activity against Gram-positive bacteria. Its synthesis is straightforward, and the thiazolidinedione scaffold offers numerous possibilities for further chemical modification to enhance its antimicrobial spectrum and potency. Future research should focus on elucidating its precise mechanism of action, expanding the evaluation of its antimicrobial activity against a wider range of pathogens, and conducting in vivo studies to assess its therapeutic potential. The information provided in this technical guide serves as a valuable resource for scientists and researchers working on the development of new antimicrobial agents.

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